

Technical Support Center: Troubleshooting Poor Flock Performance with Cycostat®

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Compound of Interest

Compound Name: Cycostat

Cat. No.: B7790849

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This technical support center provides guidance for researchers, scientists, and drug development professionals investigating poor flock performance in poultry despite the use of **Cycostat®** (robenidine).

Frequently Asked Questions (FAQs)

Q1: What is **Cycostat®** and how does it work?

Cycostat® contains the active ingredient robenidine hydrochloride, a synthetic chemical anticoccidial. It is effective against various species of Eimeria, the protozoan parasite that causes coccidiosis. Robenidine works by arresting the development of the first-generation schizonts of Eimeria tenella, preventing the formation of merozoites.[1] It may also have an effect on gametogony.[1] Its unique guanidine structure means that cross-resistance with other chemical classes of anticoccidials is unlikely.

Q2: What is the recommended dosage and withdrawal period for **Cycostat®**?

The recommended dosage for **Cycostat®** is 33 parts per million (PPM) in the feed.[1] There is a mandatory 5-day withdrawal period before slaughter to ensure that no drug residues are present in the meat.[2] It should not be fed to chickens producing eggs for human consumption. [2]

Q3: Can Eimeria develop resistance to **Cycostat®**?

Yes, resistance to robenidine has been documented in *Eimeria tenella*.^{[3][4]} The continuous use of any single anticoccidial drug can lead to the selection of resistant strains.^[5] To mitigate this, rotation programs with other anticoccidials are often recommended.^[5]

Q4: What are the common signs of a coccidiosis outbreak?

Clinical signs of coccidiosis include diarrhea (which may be bloody or watery), reduced feed and water intake, weight loss, lethargy, and ruffled feathers.^[6] Post-mortem examination may reveal small, deep, dotted lesions (petechiae) on the intestinal wall.^{[6][7]}

Troubleshooting Guide: Poor Flock Performance

If you are experiencing poor flock performance despite using **Cycostat®**, follow this step-by-step guide to identify the potential cause.

Step 1: Verify Coccidiosis Diagnosis

Poor performance can be due to various factors. It is crucial to confirm that coccidiosis is the primary issue.

- **Differential Diagnosis:** Coccidiosis is often confused with necrotic enteritis, which is caused by the bacterium *Clostridium perfringens*. Necrotic enteritis can be triggered by the intestinal damage caused by coccidiosis.^[6] A differential diagnosis is essential for correct treatment.
 - **Action:** Perform necropsies on several affected birds and compare the intestinal lesions with the descriptions in the table below.
 - **Action:** Consider a Gram stain of mucosal scrapings to look for the large, gram-positive rods characteristic of *Clostridium perfringens*.^[5]
- **Oocyst Counts:** While not always directly correlated with the severity of clinical disease, oocyst per gram (OPG) counts in the feces or litter can indicate the level of parasitic challenge.
 - **Action:** Collect fecal or litter samples for OPG analysis. A significant increase in OPG counts from baseline may indicate a problem.

Step 2: Investigate Potential Drug Failure

If coccidiosis is confirmed, consider the following reasons for **Cycostat®** ineffectiveness:

- Drug Resistance: As mentioned, resistance to robenidine is possible.
 - Action: If resistance is suspected, an Anticoccidial Sensitivity Test (AST) can be performed by a specialized laboratory to determine the efficacy of **Cycostat®** and other anticoccidials against the specific Eimeria strain from your flock.
- Incorrect Dosage: Errors in feed mixing can result in sub-optimal levels of **Cycostat®** in the feed.
 - Action: Have the feed analyzed to confirm that the concentration of robenidine is at the recommended 33 PPM.

Step 3: Evaluate Flock Management and Environmental Factors

Suboptimal management practices can exacerbate coccidiosis and reduce the effectiveness of any anticoccidial program.

- Litter Management: Oocysts sporulate and become infective in warm, moist litter.^[8]
 - Action: Ensure litter is kept dry, with a moisture level between 20-25%.^[9] Check for and repair any water line leaks. Poor litter management can reduce the effectiveness of anticoccidial vaccines and drugs.^[9]
- Biosecurity: Introducing new pathogens or resistant coccidia from outside sources can lead to outbreaks.
 - Action: Review and enforce strict biosecurity protocols, including controlling access to poultry houses and proper sanitation of equipment and personnel.^{[10][11]}
- Stocking Density: Overcrowding can increase the concentration of oocysts and facilitate disease transmission.^[11]
 - Action: Ensure that stocking densities are within recommended guidelines.

Step 4: Assess Overall Flock Health

Immunosuppressed birds are more susceptible to disease.

- **Concurrent Diseases:** Other diseases can weaken the birds' immune systems, making them more vulnerable to coccidiosis.
- **Nutritional Deficiencies:** Inadequate nutrition can impair immune function and overall health. [\[12\]](#)
 - **Action:** Review the flock's health status, vaccination program, and nutritional plan to identify any potential underlying issues.

Data Presentation

Table 1: **Cycostat®** (Robenidine) Specifications

Parameter	Value	Reference
Active Ingredient	Robenidine Hydrochloride	[1]
Recommended Dosage	33 PPM in feed	[1]
Withdrawal Period	5 days before slaughter	[2]
Target	First-generation schizonts of Eimeria	[1]

Table 2: Differential Diagnosis of Coccidiosis and Necrotic Enteritis

Feature	Coccidiosis	Necrotic Enteritis
Causative Agent	Eimeria spp. (protozoa)	Clostridium perfringens (bacteria)
Clinical Signs	Diarrhea (can be bloody), weight loss, lethargy	Sudden increase in mortality, depression, diarrhea
Intestinal Lesions	Small, deep, dotted petechiae on the intestinal wall	Extensive, superficial hemorrhages; tan to yellow pseudomembrane
Intestinal Wall	Often thickened	Thinned and distended with gas
Microscopic Findings	Eimeria oocysts in feces or intestinal scrapings	Large, gram-positive rods in mucosal scrapings

Table 3: Key Poultry Performance Metrics

Metric	Description	Typical Broiler FCR
Feed Conversion Ratio (FCR)	Feed consumed / Weight gained	1.6 - 2.0
Average Daily Gain (ADG)	Average weight gain per day	Varies by age and genetics
Mortality Rate	Percentage of birds that die during the production cycle	Varies

Note: FCR can be influenced by genetics, feed quality, and management.[\[12\]](#)[\[13\]](#)[\[14\]](#) A lower FCR indicates better feed efficiency.[\[13\]](#)[\[14\]](#)

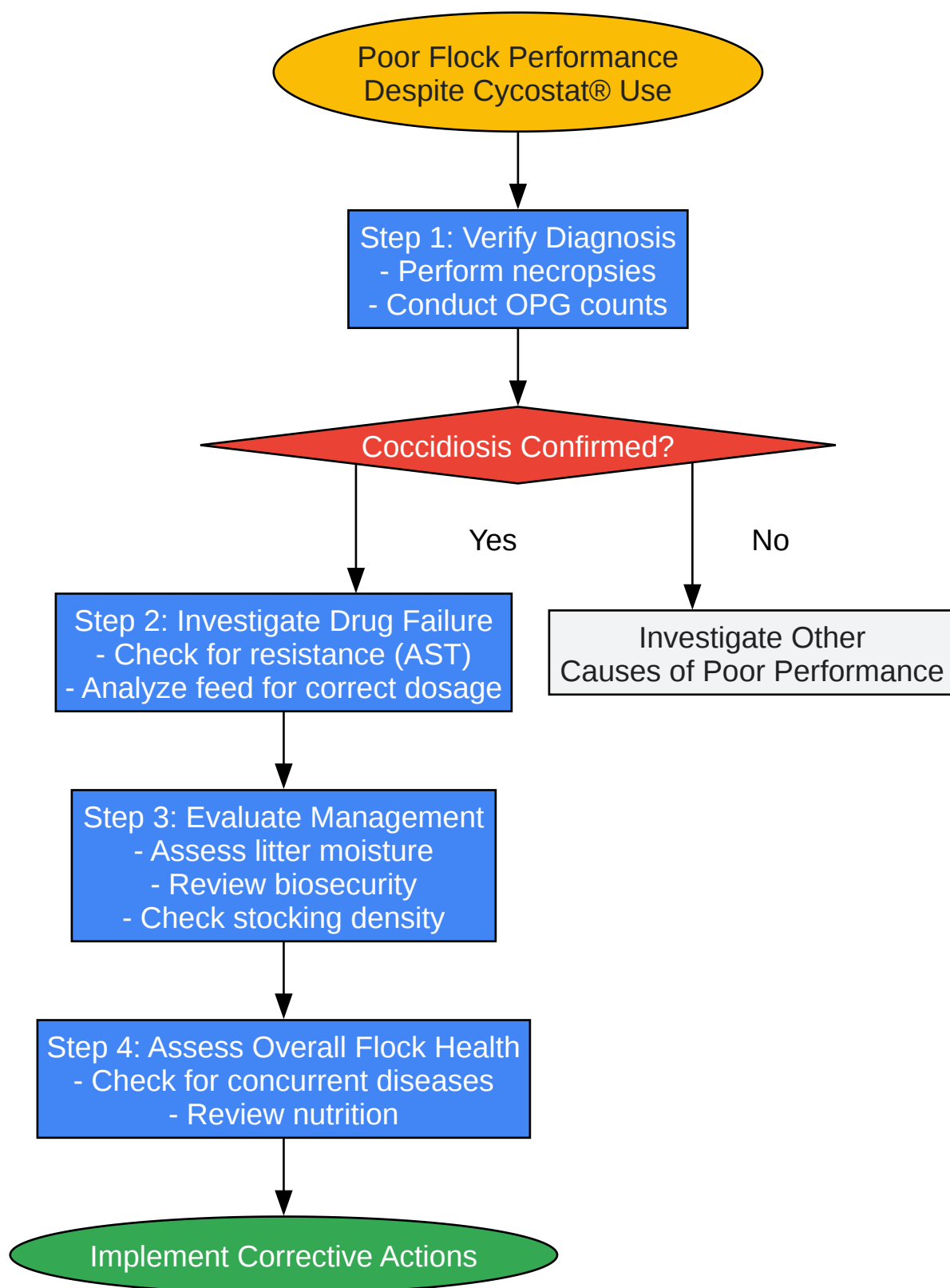
Experimental Protocols

Protocol 1: Oocyst Per Gram (OPG) Counting (McMaster Method)

- Sample Collection: Collect fresh fecal or litter samples from multiple locations within the poultry house.

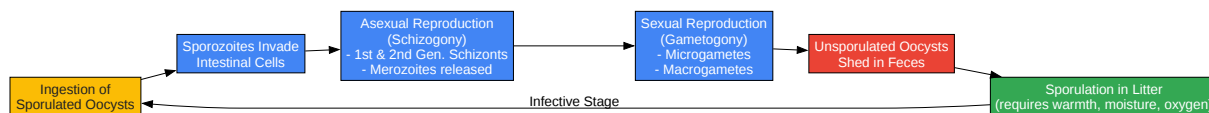
- Sample Preparation:
 - Weigh 2 grams of the pooled fecal/litter sample.
 - Add the sample to a container with 58 ml of a flotation solution (e.g., saturated salt solution).
 - Mix thoroughly to create a uniform suspension.
- Filling the McMaster Slide:
 - Immediately after mixing, use a pipette to draw up the suspension.
 - Fill one chamber of the McMaster slide with the suspension.
- Microscopic Examination:
 - Allow the slide to sit for 5 minutes to allow the oocysts to float to the top.
 - Examine the slide under a microscope at 100x magnification.
 - Count the number of oocysts within the grid of the chamber.
- Calculation:
 - $OPG = (\text{Number of oocysts counted} \times 100) / 2$
 - The factor of 100 is a multiplication factor for the volume of the McMaster chamber.

Visualizations



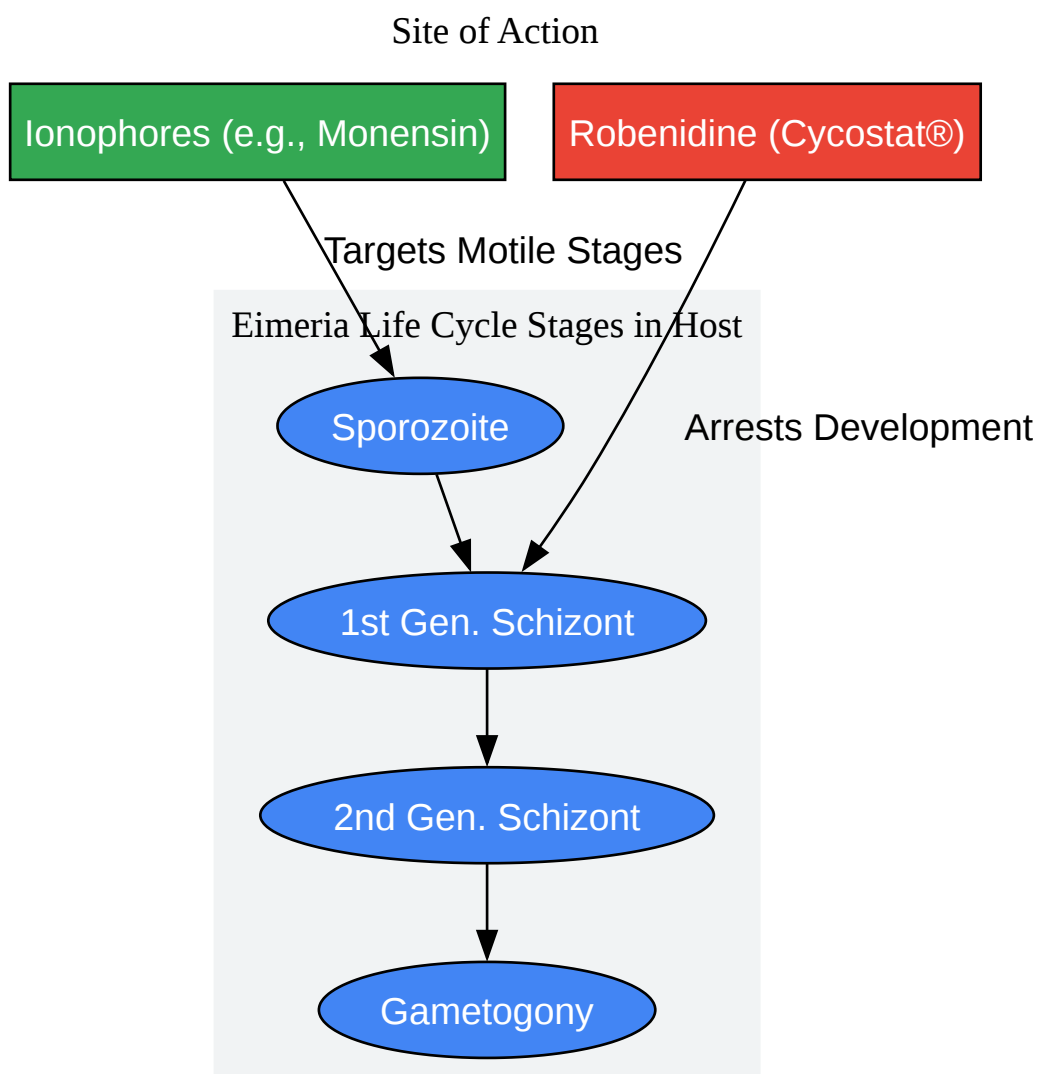
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Caption: Troubleshooting workflow for poor flock performance.



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Caption: Simplified life cycle of Eimeria.



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Caption: Site of action for different anticoccidials.

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